

The Discovery and History of 4,5-Dimethylisatin: A Technical Guide

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Compound of Interest

Compound Name: 4,5-Dimethylisatin

Cat. No.: B1605237

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Abstract

This technical guide provides a comprehensive overview of the discovery and history of **4,5-Dimethylisatin**, a heterocyclic compound belonging to the isatin family. Isatin and its derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities, including potent anticancer properties. This document details the probable synthetic route for **4,5-Dimethylisatin** via the Sandmeyer synthesis, outlines the general biological significance of the isatin scaffold, and discusses the potential mechanisms of action for its anticancer effects. While specific experimental data for **4,5-Dimethylisatin** is not extensively available in the public domain, this guide compiles relevant information from closely related analogues to provide a foundational understanding for researchers in the field.

Introduction

Isatin (1H-indole-2,3-dione) is a naturally occurring and synthetically versatile heterocyclic compound. First isolated in 1841, its core structure has become a privileged scaffold in drug discovery, leading to the development of numerous derivatives with a broad spectrum of pharmacological activities. These activities include antiviral, antimicrobial, anti-inflammatory, and, most notably, anticancer effects. The substitution pattern on the aromatic ring of the isatin core plays a crucial role in modulating its biological activity. **4,5-Dimethylisatin**, a derivative with methyl groups at the 4 and 5 positions, is a subject of interest for its potential as a therapeutic agent.

Discovery and History

The specific discovery of **4,5-Dimethylisatin** is not well-documented in readily available scientific literature. However, its existence and synthesis are predicated on the well-established chemistry of isatins, which dates back to the 19th century. The primary and most versatile method for the synthesis of substituted isatins is the Sandmeyer isatin synthesis, first described in 1919. It is highly probable that **4,5-Dimethylisatin** was first synthesized using this method from the corresponding aniline, 3,4-dimethylaniline.

Synthesis of 4,5-Dimethylisatin

While a specific, detailed experimental protocol for the synthesis of **4,5-Dimethylisatin** is not available in the searched literature, the Sandmeyer isatin synthesis is the most probable and widely used method.^{[1][2]} This reaction proceeds in two main steps: the formation of an isonitrosoacetanilide intermediate from the corresponding aniline, followed by acid-catalyzed cyclization to the isatin.

General Experimental Protocol (Representative Sandmeyer Synthesis)

The following is a representative protocol for the synthesis of a substituted isatin, which can be adapted for the synthesis of **4,5-Dimethylisatin** from 3,4-dimethylaniline.

Step 1: Synthesis of N-(3,4-dimethylphenyl)-2-(hydroxyimino)acetamide (Isonitrosoacetanilide Intermediate)

- In a suitable reaction vessel, a solution of 3,4-dimethylaniline in aqueous hydrochloric acid is prepared.
- To this solution, chloral hydrate and hydroxylamine hydrochloride are added.
- The mixture is heated, typically to around 80-100°C, for a period of time to facilitate the condensation reaction.
- Upon cooling, the isonitrosoacetanilide intermediate precipitates out of the solution.
- The solid is collected by filtration, washed with water, and dried.

Step 2: Cyclization to **4,5-Dimethylisatin**

- The dried N-(3,4-dimethylphenyl)-2-(hydroxyimino)acetamide is slowly added to a stirred, pre-heated strong acid, such as concentrated sulfuric acid or methanesulfonic acid.[1]
- The reaction temperature is carefully controlled, typically between 60-80°C, to promote cyclization without causing decomposition.[1]
- After the reaction is complete, the mixture is poured onto crushed ice, causing the **4,5-Dimethylisatin** to precipitate.
- The crude product is collected by filtration, washed thoroughly with water to remove any residual acid, and then dried.
- Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol or acetic acid.

Physicochemical and Spectral Data

Specific quantitative data for **4,5-Dimethylisatin** is not readily available in the cited literature. The following tables are provided as a template for the expected data based on the general characteristics of isatin derivatives.

Table 1: Physicochemical Properties of **4,5-Dimethylisatin**

Property	Value
Molecular Formula	C ₁₀ H ₉ NO ₂
Molecular Weight	175.18 g/mol [3]
CAS Number	100487-79-4[3]
Melting Point	Not available
Appearance	Expected to be a colored solid (typically orange to red)[4]
Solubility	Expected to be soluble in organic solvents like DMSO and DMF

Table 2: Expected Spectral Data for **4,5-Dimethylisatin**

Technique	Expected Key Features
¹ H NMR	Signals corresponding to the aromatic protons and the two methyl groups on the benzene ring, as well as a signal for the N-H proton.
¹³ C NMR	Resonances for the carbonyl carbons (C2 and C3), the aromatic carbons, and the methyl group carbons. The carbonyl carbons are typically found in the 160-185 ppm region. [5]
FTIR (cm ⁻¹)	Characteristic peaks for N-H stretching (around 3200-3400 cm ⁻¹), C=O stretching of the ketone and lactam groups (around 1700-1750 cm ⁻¹), and C=C stretching of the aromatic ring.
Mass Spec (m/z)	A molecular ion peak corresponding to the molecular weight of the compound (175.18).

Biological Activities and Potential Applications

Isatin and its derivatives have been extensively studied for their wide range of biological activities.[\[6\]](#) While specific studies on **4,5-Dimethylisatin** are limited, the isatin scaffold is a well-established pharmacophore with significant potential in drug development.

Anticancer Activity

The most prominent biological activity of isatin derivatives is their anticancer effect.[\[7\]](#)[\[8\]](#) Numerous studies have demonstrated the potent cytotoxicity of various substituted isatins against a wide range of cancer cell lines. The anticancer mechanism of isatin derivatives is often multi-faceted and can involve the induction of apoptosis, inhibition of cell proliferation, and anti-angiogenic effects.

Mechanism of Action in Cancer

The anticancer activity of isatin derivatives is believed to stem from their ability to interact with various cellular targets and signaling pathways.

Kinase Inhibition

A primary mechanism of action for many isatin-based anticancer agents is the inhibition of protein kinases, which are crucial regulators of cell growth, proliferation, and survival.[9] Isatin derivatives have been shown to inhibit several key kinases involved in cancer progression, including:

- Cyclin-Dependent Kinases (CDKs): Inhibition of CDKs leads to cell cycle arrest and apoptosis.[10]
- Receptor Tyrosine Kinases (RTKs): Isatins can inhibit RTKs such as VEGFR and EGFR, thereby blocking downstream signaling pathways that promote tumor growth and angiogenesis.

Induction of Apoptosis

Isatin derivatives are potent inducers of apoptosis (programmed cell death) in cancer cells. This is often achieved through the modulation of key apoptotic proteins, such as the Bcl-2 family, and the activation of caspases, the executioner enzymes of apoptosis.[8]

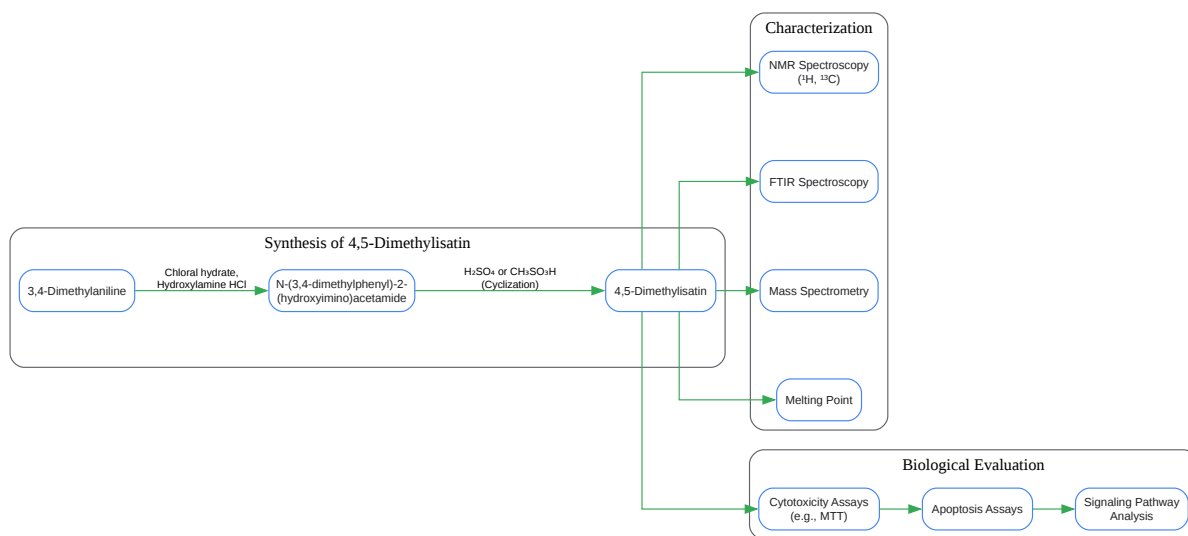
Signaling Pathways

The anticancer effects of isatin derivatives are mediated through the modulation of various signaling pathways critical for cancer cell survival and proliferation. While specific pathways affected by **4,5-Dimethylisatin** have not been elucidated, isatin compounds are known to interfere with pathways such as:

- PI3K/Akt/mTOR pathway: This is a central signaling pathway that regulates cell growth, proliferation, and survival.
- MAPK/ERK pathway: This pathway is involved in the regulation of cell proliferation, differentiation, and survival.
- NF- κ B signaling pathway: This pathway plays a key role in inflammation and cancer.

Visualizations

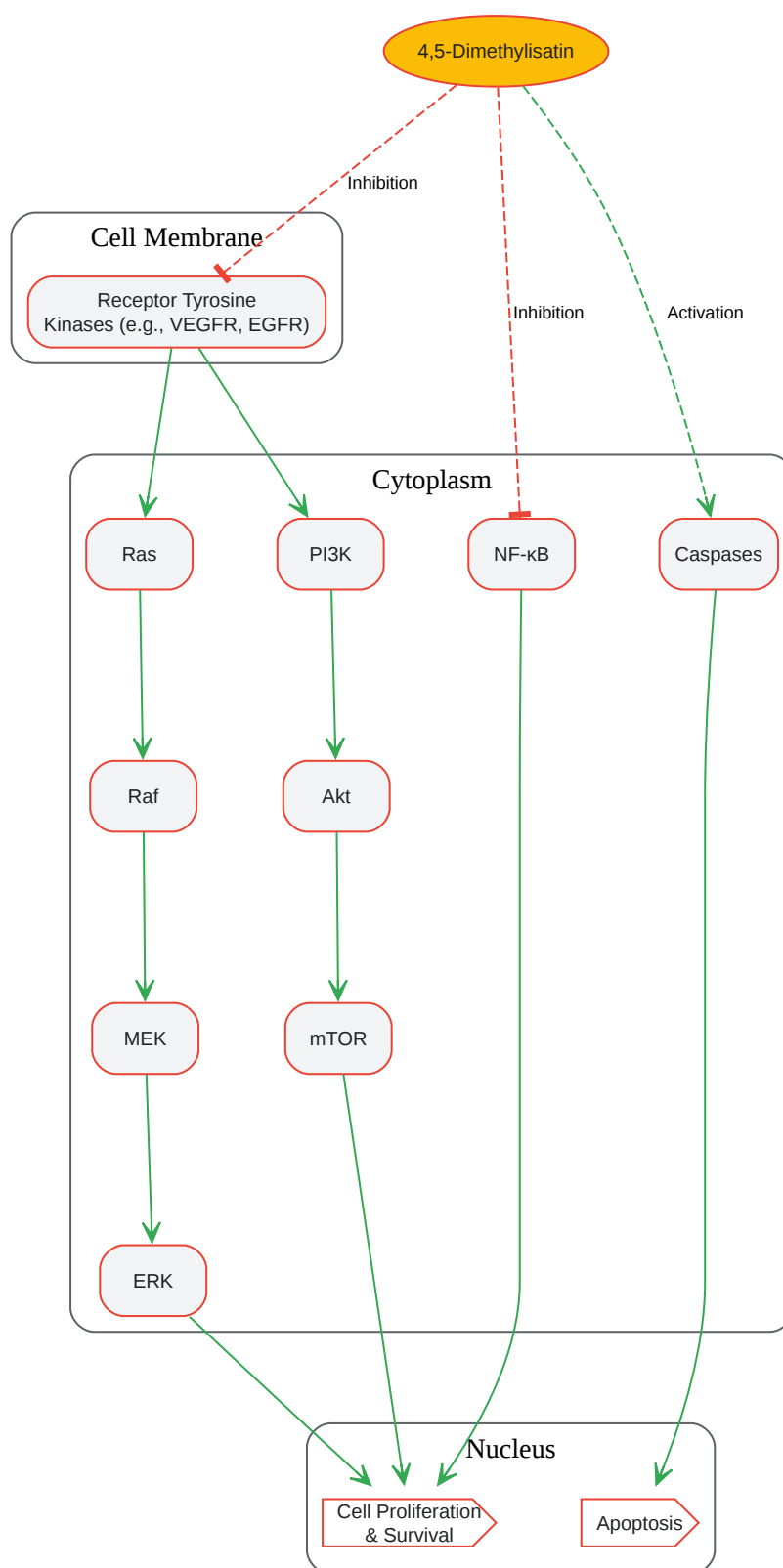
Experimental Workflow



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Caption: General workflow for the synthesis, characterization, and biological evaluation of **4,5-Dimethylisatin**.

Potential Anticancer Signaling Pathways



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Caption: Potential signaling pathways modulated by isatin derivatives in cancer cells.

Conclusion

4,5-Dimethylisatin represents a promising, yet under-investigated, member of the isatin family of compounds. Based on the extensive research into the isatin scaffold, it is reasonable to hypothesize that **4,5-Dimethylisatin** possesses significant biological activities, particularly anticancer properties. Further research is warranted to synthesize and characterize this compound, and to evaluate its efficacy and mechanism of action in various cancer models. This technical guide serves as a foundational resource to stimulate and guide future research in this area.

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